

# Carboxy-PEG4-phosphonic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Carboxy-PEG4-phosphonic acid

Cat. No.: B606479

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **Carboxy-PEG4-phosphonic acid**, a heterobifunctional PEG linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and for the pegylation of proteins, peptides, and nanoparticles. Due to the limited availability of in-depth toxicological data in the public domain, this guide emphasizes best practices in laboratory safety and handling based on available safety data sheets for the compound and its derivatives.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Carboxy-PEG4-phosphonic acid** is fundamental to its safe handling and use in experimental settings. The following table summarizes these key properties.

Property	Value	Source
CAS Number	1623791-69-4	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C <sub>11</sub> H <sub>23</sub> O <sub>9</sub> P	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	330.27 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	Liquid	BroadPharm Safety Data Sheet for Carboxy-PEG4-phosphonic acid ethyl ester
Purity	≥96% - 98%	--INVALID-LINK--, --INVALID-LINK--

## Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Carboxy-PEG4-phosphonic acid** is not widely available, an SDS for the closely related "**Carboxy-PEG4-phosphonic acid** ethyl ester" indicates that the substance is not classified as hazardous. However, as with any chemical, it should be handled with care by personnel trained in handling potentially hazardous materials.

The following table outlines recommended safety and handling procedures.

Aspect	Recommendation	Source
Engineering Controls	Use only in a chemical fume hood.	BroadPharm Safety Data Sheet
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves and safety goggles.	BroadPharm Safety Data Sheet
General Hygiene	Wash thoroughly after handling. Wash contaminated clothing before reuse.	BroadPharm Safety Data Sheet
Conditions to Avoid	Heat, flames, and sparks.	BroadPharm Safety Data Sheet
Materials to Avoid	Oxidizing agents.	BroadPharm Safety Data Sheet

## First Aid Measures

In the event of exposure, the following first aid measures are recommended based on the SDS for **Carboxy-PEG4-phosphonic acid** ethyl ester.

Exposure Route	First Aid Protocol	Source
Skin Contact	Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.	BroadPharm Safety Data Sheet
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring adequate flushing by separating the eyelids with fingers. If irritation persists, seek medical attention.	BroadPharm Safety Data Sheet
Inhalation	Remove to fresh air. In severe cases or if symptoms persist, seek medical attention.	BroadPharm Safety Data Sheet
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes. Seek medical attention.	BroadPharm Safety Data Sheet

## Storage and Stability

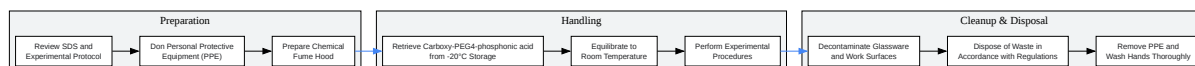
Proper storage is crucial to maintain the integrity and stability of **Carboxy-PEG4-phosphonic acid**.

Condition	Recommendation	Source
Long-term Storage	Store in closed vessels, refrigerated at -20°C.	--INVALID-LINK--
Shipping	Shipped at ambient temperature.	--INVALID-LINK--
In-use (in solvent)	Store at -80°C for up to 1 year.	--INVALID-LINK--

## Experimental Protocols and Workflows

Detailed experimental protocols for the safety and toxicity testing of **Carboxy-PEG4-phosphonic acid** are not available in the public domain. Researchers should develop their own protocols in accordance with institutional and regulatory guidelines.

The following diagram illustrates a logical workflow for the safe handling of **Carboxy-PEG4-phosphonic acid** in a laboratory setting.



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### Safe Handling Workflow for **Carboxy-PEG4-phosphonic acid**.

Disclaimer: The information provided in this guide is intended for use by qualified professionals and is based on currently available data. It is not exhaustive and does not constitute a formal safety assessment. Users should always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier and adhere to all applicable institutional and governmental safety regulations. No warranty, expressed or implied, is made and no liability is assumed resulting from the use of this information.

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